# Application Notes & Protocols: Linoleyl Alcohol as a Versatile Intermediate in Organic Synthesis

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *9,12-Octadecadien-1-ol, (9Z,12Z)-* |
| *CAS No.:* | *1577-52-2* |
| *Cat. No.:* | *B224381* |

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Abstract: Linoleyl alcohol, a C18 polyunsaturated fatty alcohol, serves as a highly versatile and valuable intermediate in modern organic synthesis. Derived from the reduction of linoleic acid, its structure features a primary hydroxyl group and two cis-configured double bonds at the C9 and C12 positions. This unique combination of functional groups allows for a diverse range of chemical transformations, making it an ideal starting material for the synthesis of complex bioactive lipids, polymers, emulsifiers, and pharmaceutical agents.[1][2] This guide provides an in-depth exploration of the core reactivity of linoleyl alcohol and details key synthetic protocols for its application.

## Physicochemical Properties and Safety Data

A thorough understanding of the physical properties and handling requirements of linoleyl alcohol is critical for its effective and safe use in the laboratory. It is a colorless to light yellow, viscous liquid at room temperature and is soluble in organic solvents but not in water.[2][3]

Table 1: Physicochemical and Safety Data for Linoleyl Alcohol

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| Property | Value | Source |
|---|---|---|
| CAS Number | 506-43-4 | [1][3] |
| Molecular Formula | $C_{18}H_{34}O$ | [3][4] |
| Molecular Weight | 266.46 g/mol | [3][4] |
| Appearance | Colorless to light yellow liquid | [3] |
| Density | ~0.859 g/cm³ | [3] |
| Boiling Point | 374°C at 760 mmHg | [5][6] |
| Melting Point | -5 to -2 °C | [5] |
| Flash Point | 124.1°C | [5] |
| Solubility | Soluble in DMSO, ethanol, organic solvents; Insoluble in water. | [3] |
| GHS Hazard Statements | H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). | [5] |
| Storage | Store at -20°C for long-term stability (pure form). | [3] |

Safety Precautions: Always handle linoleyl alcohol in a well-ventilated fume hood.[5] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[5][7][8] In case of contact, wash skin thoroughly with soap and water. If inhaled, move to fresh air.[7]

## Core Reactivity and Synthetic Strategy

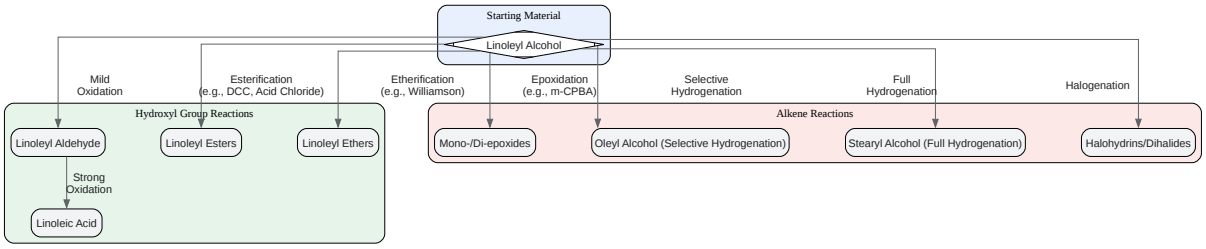
The synthetic utility of linoleyl alcohol stems from its three primary reactive sites: the C1 primary alcohol and the C9 and C12 cis-alkenes. The strategic manipulation of these sites, either individually or in concert, provides access to a wide array of derivatives.

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- The Primary Alcohol (-$CH_2OH$): This group is readily oxidized to form linoleyl aldehyde or linoleic acid. It can also be converted into esters and ethers to introduce diverse functional groups or to serve as a protecting group while performing chemistry on the alkenes.

- The Alkenes (-CH=CH-): The two double bonds are susceptible to a variety of addition reactions. Epoxidation, hydrogenation, and halogenation are common transformations. A key challenge and opportunity in the chemistry of linoleyl alcohol is achieving regioselectivity between the C9 and C12 double bonds. The allylic relationship of the C1 hydroxyl group does not directly influence the reactivity of these non-conjugated double bonds in the same way it would for a classic allylic alcohol, but the overall molecular structure can lead to subtle selectivity differences in certain enzymatic or metal-catalyzed reactions.

Below is a conceptual workflow illustrating the synthetic possibilities originating from linoleyl alcohol.




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Caption: Synthetic pathways from linoleyl alcohol.

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# Key Synthetic Transformations & Protocols

This section details the experimental procedures for key transformations of linoleyl alcohol. The protocols are designed to be self-validating, with clear steps for reaction setup, work-up, and purification.

## Oxidation of the Hydroxyl Group

The primary alcohol can be oxidized to an aldehyde using mild conditions or further to a carboxylic acid using stronger oxidizing agents.

Protocol 3.1.1: Synthesis of Linoleyl Aldehyde via PCC Oxidation

- Principle: Pyridinium chlorochromate (PCC) is a mild oxidant that reliably converts primary alcohols to aldehydes with minimal over-oxidation to the carboxylic acid.
- Materials:
  - Linoleyl Alcohol (1.0 eq)
  - Pyridinium chlorochromate (PCC) (1.5 eq)
  - Anhydrous Dichloromethane (DCM)
  - Silica Gel
- Procedure:
  - To a stirred suspension of PCC (1.5 eq) in anhydrous DCM, add a solution of linoleyl alcohol (1.0 eq) in anhydrous DCM dropwise at room temperature under a nitrogen atmosphere.
  - Stir the reaction mixture vigorously for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, dilute the reaction mixture with diethyl ether and filter it through a short pad of silica gel to remove the chromium salts.

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- Wash the silica pad thoroughly with additional diethyl ether.
- Combine the organic filtrates and concentrate under reduced pressure.
- Purify the resulting crude oil by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield pure linoleyl aldehyde.

## Esterification of the Hydroxyl Group

Esterification is a fundamental reaction for producing derivatives with altered physical properties or for installing functionalities for further coupling reactions. Gallic acid and (-)-Epigallocatechin (EGC) esters of linoleyl alcohol have shown potential in metabolic syndrome management.[3]

Protocol 3.2.1: DCC-Mediated Esterification with a Carboxylic Acid

- Principle: N,N'-Dicyclohexylcarbodiimide (DCC) is a common coupling agent that facilitates the formation of an ester from a carboxylic acid and an alcohol by activating the carboxylate group.[9] 4-Dimethylaminopyridine (DMAP) is often used as a catalyst.
- Materials:
  - Linoleyl Alcohol (1.0 eq)
  - Carboxylic Acid (e.g., Stearic Acid) (1.1 eq)
  - DCC (1.2 eq)
  - DMAP (0.1 eq)
  - Anhydrous Dichloromethane (DCM)
- Procedure:
  - Dissolve linoleyl alcohol (1.0 eq), the carboxylic acid (1.1 eq), and DMAP (0.1 eq) in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere.
  - Cool the solution to 0°C in an ice bath.

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- Add a solution of DCC (1.2 eq) in anhydrous DCM dropwise to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- A white precipitate of dicyclohexylurea (DCU) will form. Monitor the reaction by TLC.
- Once the reaction is complete, filter off the DCU precipitate and wash it with cold DCM.
- Combine the filtrates and wash sequentially with 0.5 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired ester.

## Reactions at the Double Bonds: Selective Epoxidation

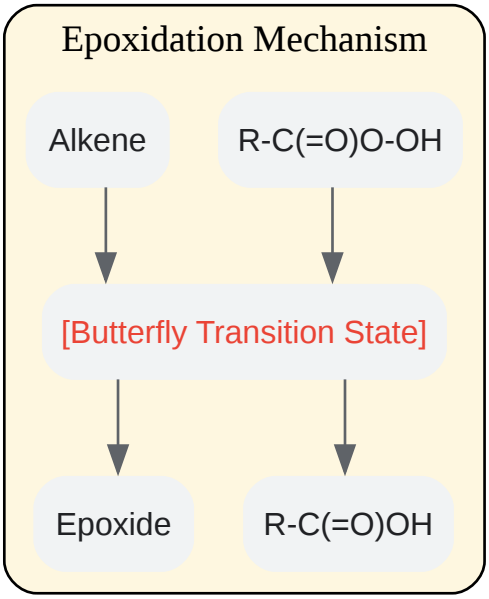
Epoxides are highly valuable synthetic intermediates, serving as precursors to diols, amino alcohols, and other functionalized molecules.[10] The presence of two double bonds in linoleyl alcohol allows for the potential synthesis of mono- and di-epoxides.

Protocol 3.3.1: Mono-epoxidation using meta-Chloroperoxybenzoic Acid (m-CPBA)

- Principle: Peroxy acids like m-CPBA are standard reagents for the epoxidation of alkenes. By controlling the stoichiometry (using ~1 equivalent of m-CPBA), one can favor the formation of the mono-epoxide over the di-epoxide. The reaction typically yields a mixture of 9,10- and 12,13-epoxides.
- Materials:
  - Linoleyl Alcohol (1.0 eq)
  - m-CPBA (~77% purity, 1.05 eq)
  - Dichloromethane (DCM)
  - Saturated Sodium Bicarbonate ($NaHCO_3$) solution

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- Procedure:
  - Dissolve linoleyl alcohol (1.0 eq) in DCM and cool the solution to 0°C in an ice bath.
  - In a separate flask, dissolve m-CPBA (1.05 eq) in DCM.
  - Add the m-CPBA solution dropwise to the stirred linoleyl alcohol solution. Maintain the temperature at 0°C.
  - Stir the reaction at 0°C for 1 hour, then allow it to warm to room temperature and stir for an additional 3-5 hours. Monitor by TLC.
  - Upon completion, quench the reaction by slowly adding saturated $NaHCO_3$ solution to neutralize the excess peroxy acid and the m-chlorobenzoic acid byproduct.
  - Separate the layers and extract the aqueous phase with DCM.
  - Combine the organic layers, wash with brine, dry over anhydrous $Na_2SO_4$, filter, and concentrate under reduced pressure.
  - The resulting crude product, a mixture of mono-epoxides, can be purified by flash column chromatography.




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Caption: Concerted mechanism of alkene epoxidation.

## Applications in the Synthesis of Bioactive Lipids

Linoleyl alcohol and its derivatives are precursors to a variety of bioactive lipids, including eicosanoids and other signaling molecules.[11][12] For instance, enzymatic oxidation by lipoxygenase yields hydroperoxides, which are key intermediates in inflammatory pathways.[13][14] Furthermore, epoxidized derivatives of fatty alcohols are being explored for the synthesis of novel ionizable lipids used in mRNA delivery systems, highlighting the relevance of these synthetic transformations in cutting-edge drug development.[10]

## Conclusion

Linoleyl alcohol is a readily available, bio-based platform chemical with a rich and versatile reactivity profile. The ability to selectively functionalize its primary alcohol and two alkene moieties provides synthetic chemists with a powerful tool for constructing complex molecular architectures. The protocols outlined in this guide serve as a foundation for researchers to explore the vast potential of linoleyl alcohol as a key intermediate in the synthesis of high-value chemicals, from pharmaceuticals to advanced materials.

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